Application Note: Analytical Characterization of 3-[(3-Bromobenzyl)amino]propan-1-ol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*3-[(3-Bromobenzyl)amino]propan-1-ol*
CAS No.:	*721958-92-5*
Cat. No.:	*B183618*

Get Quote

Part 1: Executive Summary & Chemical Profile[1]

Introduction

3-[(3-Bromobenzyl)amino]propan-1-ol (CAS: 721958-92-5) is a bifunctional secondary amine intermediate often employed in the synthesis of CNS-active pharmaceutical ingredients (APIs) and kinase inhibitors. Its structure features a 3-bromophenyl moiety (providing a handle for Suzuki/Buchwald couplings), a secondary amine (nucleophilic center), and a primary alcohol (hydrogen bond donor/acceptor).

Characterizing this molecule requires addressing two main analytical challenges:

- Amine Tailing: The secondary amine can interact with residual silanols on HPLC columns, causing peak tailing.
- Bromine Isotope Pattern: The presence of bromine creates a distinct mass spectral signature that must be verified.

© 2026 BenchChem. All rights reserved.

Physicochemical Profile

Property	Value	Notes
Formula	$C_{10}H_{14}BrNO$	
Molecular Weight	244.13 g/mol	Average mass
Exact Mass	243.0259 (^{79}Br) / 245.0238 (^{81}Br)	1:1 Isotope Ratio
pKa (Predicted)	~9.5 (Amine), ~16 (Alcohol)	Basic character dominates
Solubility	DMSO, Methanol, DCM, Dilute Acid	Sparingly soluble in neutral water
Appearance	Viscous oil or low-melting solid	Depends on salt form (HCl is solid)

Part 2: Spectroscopic Identification (Qualitative)

Mass Spectrometry (MS)

Method: ESI-MS (Positive Mode) Rationale: The secondary amine protonates easily (

).[1] The key diagnostic feature is the bromine isotope pattern.

- Primary Ion: Observe doublet peaks at m/z 244.0 and 246.0 with equal intensity (1:1 ratio).
- Fragmentation (MS/MS):
  - Loss of water (

    ): m/z ~226/228.[1]
  - Tropylium ion formation (Bromobenzyl cation): m/z ~169/171.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d_6 or $CDCl_3$ Internal Standard: TMS (0.00 ppm)[1]

^{1}H NMR Assignment (Predicted in $CDCl_3$)

Position	Shift (δ, ppm)	Multiplicity	Integration	Assignment
Ar-H (C2)	7.50	Singlet (t)	1H	Isolated between Br and CH_2
Ar-H (C4)	7.39	Doublet (d)	1H	Ortho to Br
Ar-H (C6)	7.25	Doublet (d)	1H	Ortho to alkyl group
Ar-H (C5)	7.18	Triplet (t)	1H	Meta position
Benzylic CH_2	3.78	Singlet (s)	2H	Ar-CH_2-NH
O-CH_2	3.65	Triplet (t)	2H	CH_2 adjacent to OH
N-CH_2	2.85	Triplet (t)	2H	CH_2 adjacent to NH
C-CH_2-C	1.72	Quintet	2H	Middle propyl CH_2
NH / OH	Variable	Broad s	2H	Exchangeable protons

Mechanistic Insight: The singlet at ~3.78 ppm is the critical confirmational signal for the benzyl-amine connectivity. If the reaction failed (e.g., imine not reduced), this would appear as a downfield singlet ~8.5 ppm (aldimine).

Part 3: Chromatographic Purity Analysis (Quantitative)

Method Development Strategy

To quantify purity and detect impurities (e.g., 3-bromobenzaldehyde, 3-aminopropanol dimer), we utilize Reverse Phase HPLC (RP-HPLC).

Critical Parameter: pH Control The mobile phase must be acidic (pH < 3.0) to ensure the secondary amine is fully protonated (

© 2026 BenchChem. All rights reserved.

). This prevents interaction with silanol groups on the silica support, ensuring sharp peak shape.

HPLC Protocol Parameters

Parameter	Setting
Column	C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 µm
Mobile Phase A	Water + 0.1% Trifluoroacetic Acid (TFA)
Mobile Phase B	Acetonitrile (ACN) + 0.1% TFA
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV at 210 nm (Amine/Alcohol backbone) and 254 nm (Bromobenzyl)
Injection Vol	5-10 µL

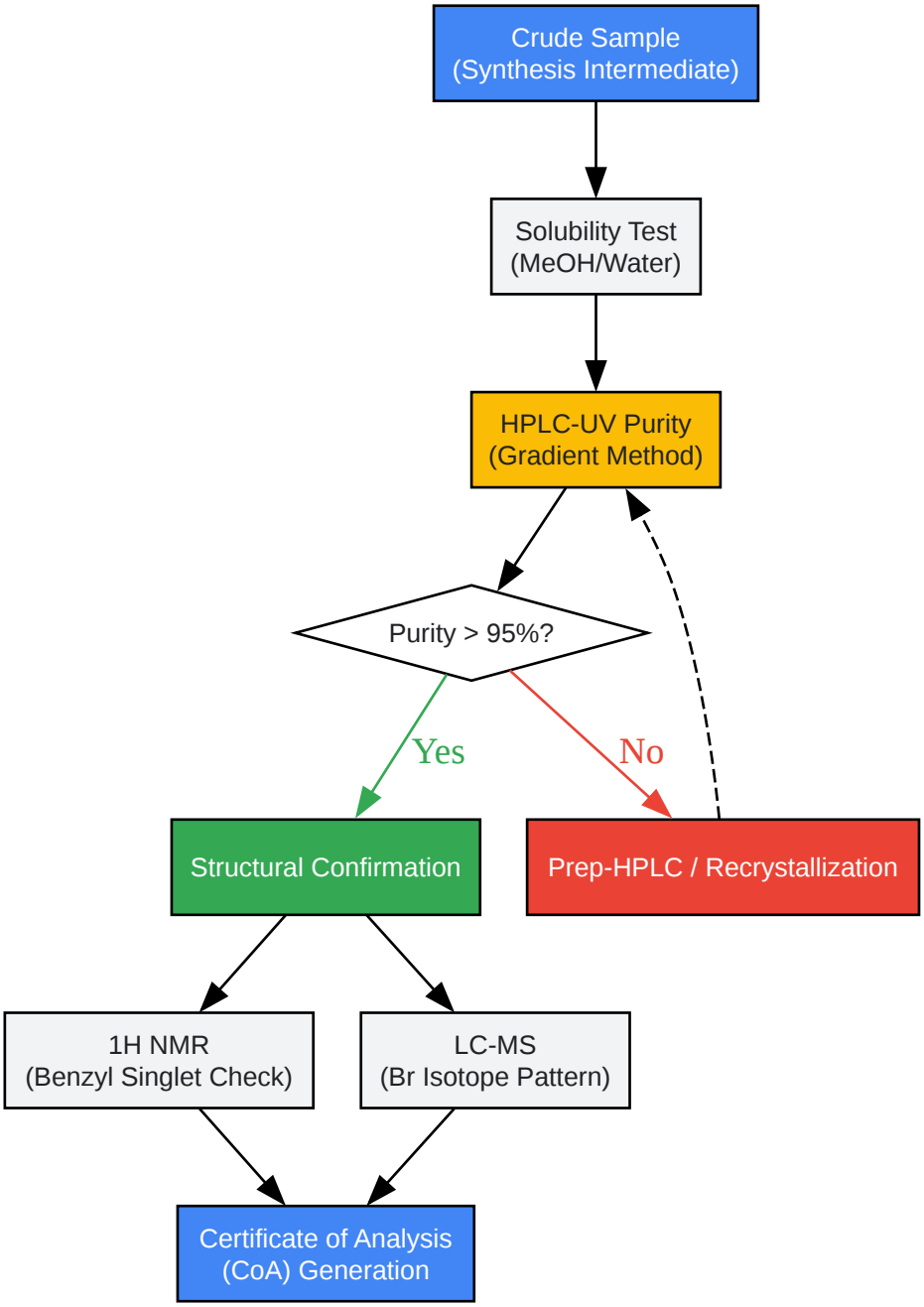
Gradient Table

Time (min)	% A (Water)	% B (ACN)	Event
0.0	95	5	Equilibration
2.0	95	5	Isocratic Hold (Polar impurities)
15.0	10	90	Linear Gradient
18.0	10	90	Wash
18.1	95	5	Re-equilibration
23.0	95	5	End

Part 4: Analytical Workflow Visualization

The following diagram outlines the logical flow for characterizing a batch of **3-[(3-Bromobenzyl)amino]propan-1-ol**, from crude synthesis to final release.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Logical workflow for the analytical release of **3-[(3-Bromobenzyl)amino]propan-1-ol**, ensuring both purity and structural identity.

Part 5: Detailed Experimental Protocol

Sample Preparation

- Weighing: Accurately weigh 10 mg of the sample into a 20 mL scintillation vial.
- Dissolution: Add 10 mL of 50:50 Water:Acetonitrile (diluent).
  - Note: If the sample is the free base and oil-like, dissolve in 1 mL Methanol first, then dilute with water.
- Sonication: Sonicate for 5 minutes to ensure complete dissolution.
- Filtration: Filter through a 0.22 µm PTFE syringe filter into an HPLC vial to remove particulates.

System Suitability Test (SST)

Before running unknowns, inject a standard (or a known high-purity batch) to verify:

- Tailing Factor (T): Must be < 1.5 for the main peak. If T > 1.5, replace mobile phase with fresh TFA buffer.
- Retention Time Precision: %RSD < 2.0% over 5 injections.

Impurity Identification Guide

- RT ~ 2-3 min: 3-Aminopropan-1-ol (Starting material, very polar).[1]
- RT ~ 10-12 min: Target Compound.
- RT ~ 14-15 min: 3-Bromobenzaldehyde (Unreacted starting material, non-polar).
- RT ~ 16+ min: Bis-alkylated byproduct (Tertiary amine impurity formed if stoichiometry is incorrect).

References

- National Center for Biotechnology Information (2023).PubChem Compound Summary for CID 44891234, 3-Amino-3-(3-bromo-phenyl)-propan-1-ol. [Link](Note: Structural isomer reference for property estimation).

© 2026 BenchChem. All rights reserved.

- Snyder, L. R., Kirkland, J. J., & Glajch, J. L. (2012).Practical HPLC Method Development. Wiley-Interscience.[1] (Standard reference for amine mobile phase selection).
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).Spectrometric Identification of Organic Compounds. John Wiley & Sons.[1] (Reference for Br-isotope patterns and NMR shifts).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 440647-90-5|3-((3-Bromobenzyl)amino)propanoic acid|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Application Note: Analytical Characterization of 3-[(3-Bromobenzyl)amino]propan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b183618/docs#application-note-analytical-characterization-of-3-3-bromobenzyl-amino-propan-1-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.